

suberic anhydride preparation method

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Compound Focus: Suberic anhydride

CAS No.: 10521-06-9

Cat. No.: S1550345

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Chemical Data of Suberic Anhydride

The table below summarizes the key identifying information and physical properties of **suberic anhydride** for your reference.

Property Type	Details
CAS Number	10521-06-9 [1]
Molecular Formula	$C_8H_{12}O_3$ [1]
Molecular Weight	156.18 g/mol [1]
Melting Point	65-66 °C [1]
Other Names	Oxonane-2,9-dione; Hexanedicarboxylic anhydride [1]

Proposed Synthesis Protocol for Suberic Anhydride

While a dedicated procedure for **suberic anhydride** is not available, a classic and reliable method for preparing cyclic anhydrides from dicarboxylic acids involves using **acetyl chloride**. The following protocol

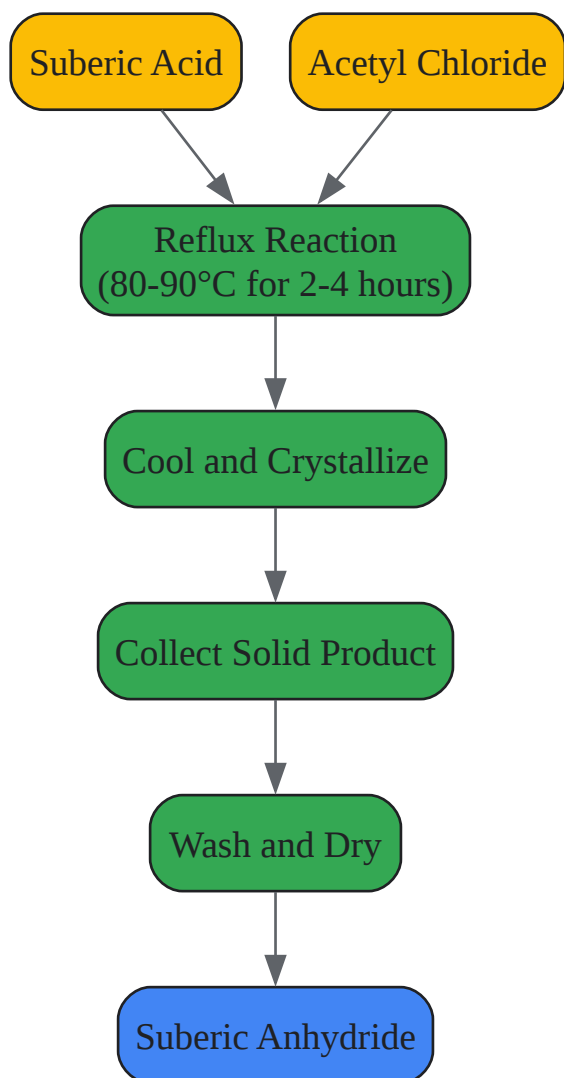
is adapted from a verified synthesis of **succinic anhydride** [2]. Suberic acid (octanedioic acid) should readily undergo this same reaction to form the corresponding eight-membered cyclic anhydride.

Principle

This synthesis is a dehydration reaction. Acetyl chloride reacts with the carboxylic acid groups, facilitating the elimination of a water molecule to form the cyclic anhydride. Acetyl chloride serves as both the solvent and dehydrating agent [2].

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of **suberic anhydride** from suberic acid.



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Materials and Procedure

Reagents:

- Suberic acid (Octanedioic acid), 1.0 mole (174.2 g)
- Acetyl chloride, 3.0 moles (approximately 235 g, 215 mL) [2]

Equipment:

- 1 L round-bottom flask
- Reflux condenser
- Heating mantle or steam bath

- Büchner funnel and vacuum filtration setup
- Ice bath
- Vacuum desiccator

Step-by-Step Procedure:

- **Setup:** In a 1 L round-bottom flask, combine 174.2 g (1.0 mole) of suberic acid and 215 mL (3.0 moles) of acetyl chloride. Fit the flask with a reflux condenser. **Note:** Acetyl chloride is highly volatile and corrosive; all operations should be conducted in a fume hood.
- **Reaction:** Gently reflux the mixture on a steam bath or heating mantle. The solid acid will gradually dissolve. Continue heating until dissolution is complete, which may take **2 to 4 hours** [2].
- **Crystallization:** After the reaction mixture becomes a clear solution, allow it to cool slowly to room temperature without disturbance. To maximize crystal yield, further chill the flask in an ice bath.
- **Isolation:** Collect the crystallized product by vacuum filtration using a Büchner funnel.
- **Purification:** Wash the solid cake thoroughly with two portions of cold, anhydrous diethyl ether (e.g., 75 mL each) to remove any residual acetyl chloride or by-products [2].
- **Drying:** Dry the pure, crystalline **suberic anhydride** in a vacuum desiccator to remove traces of solvent. The expected yield should be high, likely in the range of **90-95%** based on the analogous synthesis [2].

Application Notes for Researchers

- **Characterization:** The final product should be characterized to confirm its identity and purity. Key techniques include:
 - **Melting Point:** Determine and compare to the literature value of **65-66°C** [1].
 - **Spectroscopy:** Analyze by **FT-IR** (characteristic anhydride C=O stretches around $\sim 1750-1800\text{ cm}^{-1}$) and **$^1\text{H-NMR}$** (expected pattern for the aliphatic chain) [3].
- **Polymer Chemistry:** **Suberic anhydride**, as a monomer, can be used in polycondensation reactions with diols or diamines to form polyesters or polyamides, respectively. Its relatively long aliphatic chain can impart flexibility into the polymer backbone [3] [4].
- **Scalability:** The analogous procedure for succinic anhydride has been demonstrated on a mole scale, suggesting this method can be reliably scaled for gram-to-kilogram production of **suberic anhydride** [2].

Important Safety Considerations

- **Acetyl Chloride Hazard:** Acetyl chloride reacts violently with water and alcohols, and is highly corrosive to skin, eyes, and respiratory tract. It must be handled with extreme care in a well-ventilated

fume hood while wearing appropriate personal protective equipment (PPE), including gloves and safety goggles.

- **General Lab Safety:** Standard laboratory safety practices should be followed. All waste should be disposed of according to institutional regulations for chemical waste.

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References

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